

An In-depth Technical Guide to 1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane

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Compound of Interest

Compound Name: 1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane

Cat. No.: B1333160

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CAS Number: 5931-17-9

This technical guide provides a comprehensive overview of **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane**, a versatile organosiloxane compound. Tailored for researchers, scientists, and drug development professionals, this document details its chemical and physical properties, a representative synthesis protocol, its diverse applications, and essential safety information.

Core Chemical and Physical Properties

1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane is a colorless to pale yellow, clear liquid with a mild odor. Its unique structure, featuring a flexible siloxane backbone and terminal hydroxyl groups, imparts desirable properties such as thermal stability, chemical resistance, and good compatibility with various organic materials.^{[1][2]} These characteristics make it a valuable component in the formulation of advanced materials.

Table 1: Physical and Chemical Properties of **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane**

Property	Value	Reference(s)
CAS Number	5931-17-9	[1]
Molecular Formula	C ₁₂ H ₃₀ O ₃ Si ₂	[1]
Molecular Weight	278.54 g/mol	[1]
Appearance	Colorless to straw-colored clear liquid	[1] [3]
Density	0.93 - 0.94 g/mL at 25°C	[1] [3]
Boiling Point	148 - 150 °C at 2 mmHg; 185 °C at 5 mmHg	[1] [4]
Refractive Index	1.450 - 1.4526 at 20-25°C	[1] [3] [4]
Flash Point	110 °C	[3] [4]
Purity	≥ 92%, ≥ 95%, ≥ 96%, >96.0% (GC), 97% by GC	[3] [4] [5] [6] [7]
Solubility	Slightly soluble in water	[8]
Synonyms	5,5,7,7-TETRAMETHYL-6-OXA-5,7-DISILAUNDECAN-1,11-DIOL	[8]

Synthesis and Experimental Protocols

The primary method for synthesizing **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane** is through the hydrosilylation of an unsaturated alcohol, typically 4-buten-1-ol, with 1,1,3,3-tetramethyldisiloxane. This reaction is catalyzed by a platinum-based catalyst, with Karstedt's catalyst being a common choice due to its high activity and selectivity.[\[9\]](#)[\[10\]](#)

Representative Synthesis Protocol

Disclaimer: The following is a generalized, representative protocol for the synthesis of **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane** via hydrosilylation. It is based on established chemical principles for this type of reaction. Researchers should adapt and optimize the conditions based on their specific laboratory setup and safety protocols.

Materials:

- 4-buten-1-ol
- 1,1,3,3-tetramethyldisiloxane
- Karstedt's catalyst (platinum(0)-1,3-divinyl-1,1,3,3-tetramethyldisiloxane complex solution in xylene)
- Toluene (anhydrous)
- Activated carbon
- Inert gas (e.g., Argon or Nitrogen)

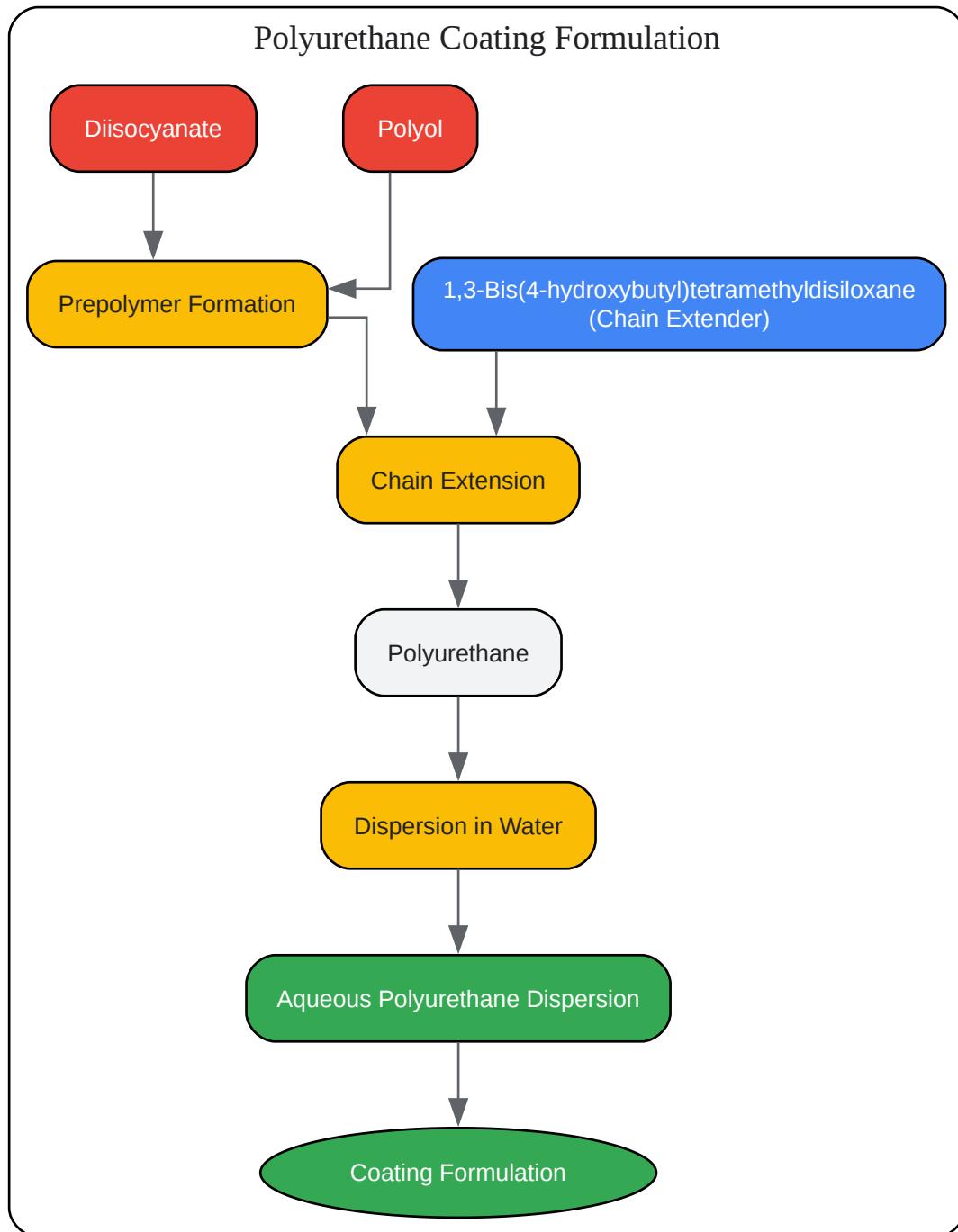
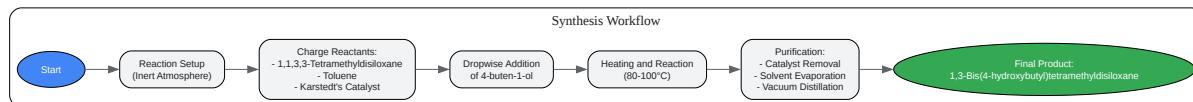
Equipment:

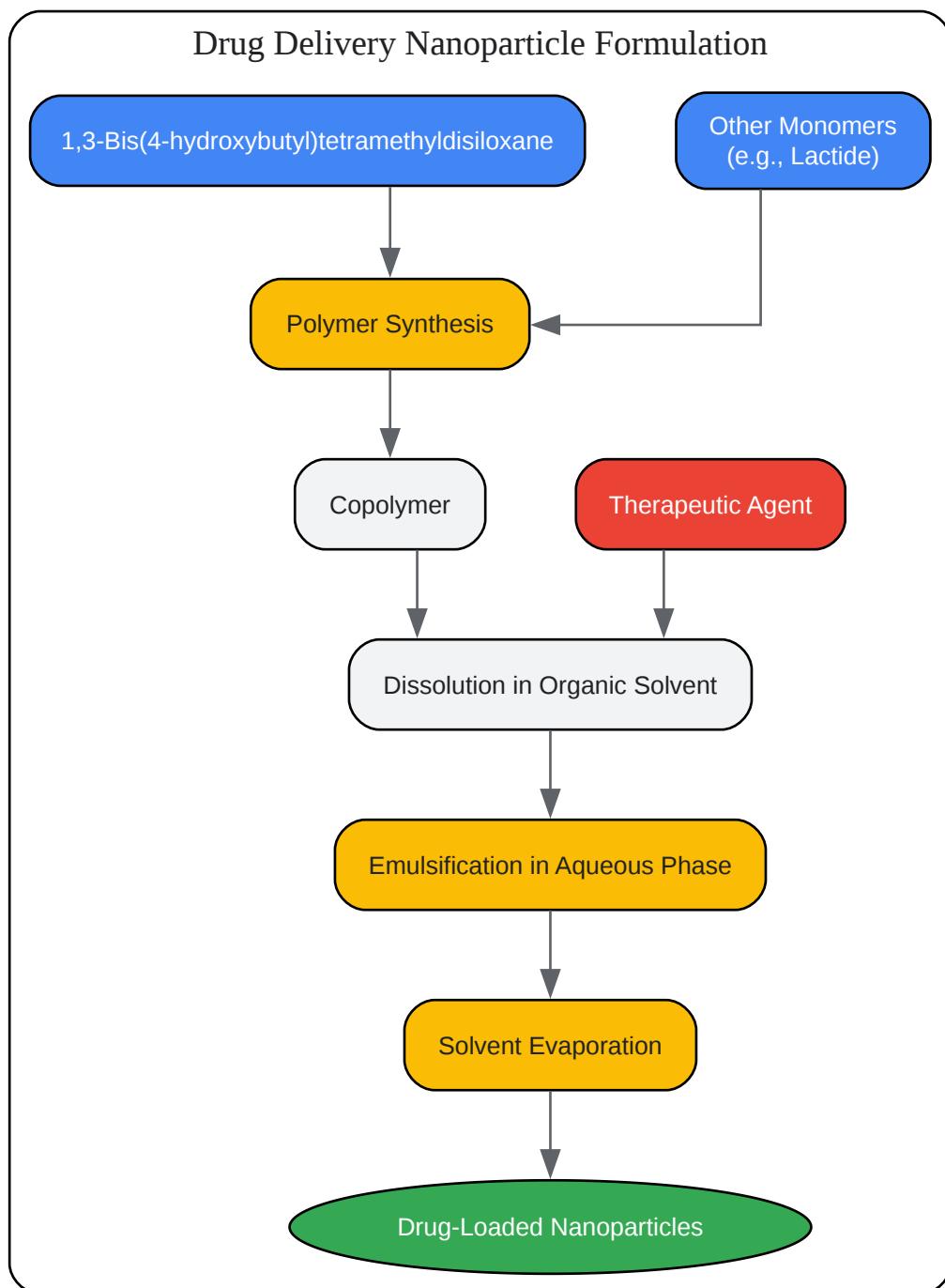
- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer with heating mantle
- Thermometer
- Inert gas supply
- Distillation apparatus

Procedure:

- Reaction Setup: A three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, a magnetic stirrer, and a thermometer is assembled and dried thoroughly. The system is then purged with an inert gas (Argon or Nitrogen) to ensure an anhydrous and oxygen-free environment.

- Charging Reactants: 1,1,3,3-tetramethyldisiloxane and anhydrous toluene are charged into the flask. A small amount of Karstedt's catalyst is added to the flask.
- Addition of Alkene: 4-buten-1-ol is placed in the dropping funnel and added dropwise to the stirred reaction mixture. The addition rate should be controlled to maintain a gentle reflux.
- Reaction: After the addition is complete, the reaction mixture is heated to a temperature of 80-100°C and maintained for several hours with continuous stirring under an inert atmosphere. The progress of the reaction can be monitored by techniques such as FT-IR spectroscopy (disappearance of the Si-H band).
- Purification: Upon completion of the reaction, the mixture is cooled to room temperature. A small amount of activated carbon may be added to the mixture and stirred to remove the catalyst. The mixture is then filtered. The solvent (toluene) is removed under reduced pressure using a rotary evaporator. The crude product is then purified by vacuum distillation to yield **1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane** as a clear liquid.





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- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3-Bis(4-hydroxybutyl)tetramethyldisiloxane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1333160#1-3-bis-4-hydroxybutyl-tetramethyldisiloxane-cas-number-5931-17-9>]

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